

Personal protective equipment for handling FMoc-Ser(tBu)-Cys(psiMe,Mepro)-OH

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Compound of Interest

FMoc-Ser(tBu)-Cys(psiMe,Mepro)OH

Cat. No.:

B1631880

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Essential Safety and Handling Guide for FMoc-Ser(tBu)-Cys(psiMe,Mepro)-OH

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **FMoc-Ser(tBu)-Cys(psiMe,Mepro)-OH**. The following procedures are designed to ensure safe handling, use, and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

While some suppliers state that no ingredients are hazardous according to OSHA criteria, other safety data sheets (SDS) indicate potential hazards, including acute toxicity (oral, dermal, inhalation), skin irritation, and serious eye irritation.[1] Therefore, it is imperative to handle this compound with appropriate caution. Further processing of this solid compound may also create combustible dust.[2]

Recommended Personal Protective Equipment (PPE):



PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses with Side Shields or Goggles	Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[2]
Skin Protection	Chemical-Resistant Gloves	Nitrile gloves are suitable for incidental contact.[3] Inspect gloves for any damage before use.[4]
Laboratory Coat	A buttoned lab coat should be worn to protect the skin.[5]	
Respiratory Protection	Dust Mask or Respirator	Use in poorly ventilated areas or when handling large quantities that may generate dust.
Footwear	Closed-Toed Shoes	Shoes must cover the entire foot.[5][6]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for the safe handling of FMoc-Ser(tBu)-Cys(psiMe,Mepro)-OH from reception to use in experiments.

- · Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.
 The recommended storage temperature is typically 2-8°C.
 - Keep away from sources of ignition.
- Preparation for Use:



- Work in a well-ventilated area, preferably within a chemical fume hood, especially when weighing or transferring the solid powder to minimize inhalation of dust.
- Ensure all necessary PPE is worn correctly before handling the compound.
- Have an emergency eyewash station and safety shower readily accessible.
- Weighing and Dissolving:
 - To prevent dust generation, handle the solid gently.
 - Use a dedicated spatula and weighing paper.
 - If dissolving the compound, add the solvent to the solid slowly to avoid splashing.
- Use in Peptide Synthesis:
 - This pseudoproline dipeptide is utilized in Fmoc solid-phase peptide synthesis (SPPS) to overcome aggregation and improve the quality of the final peptide.[7][8]
 - It is incorporated into the peptide sequence to disrupt the interchain hydrogen bonding that leads to aggregation.[9][10]
 - The oxazolidine ring is cleaved with trifluoroacetic acid (TFA) during the final deprotection step, converting it back to serine or threonine.[9][10]

Disposal Plan

Proper disposal of **FMoc-Ser(tBu)-Cys(psiMe,Mepro)-OH** and its containers is crucial to prevent environmental contamination and ensure laboratory safety.

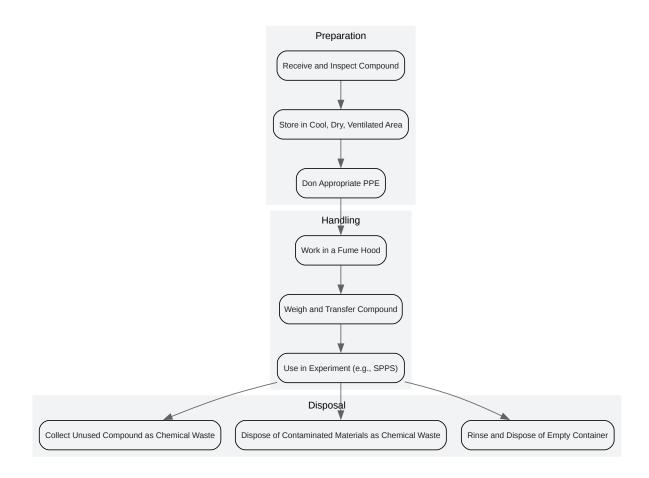
- Unused Compound:
 - Dispose of the unused compound as chemical waste in accordance with local, state, and federal regulations.
 - Do not dispose of it down the drain or in the regular trash.
- Contaminated Materials:



- Gloves, weighing paper, and other disposable materials that have come into contact with the compound should be placed in a sealed bag and disposed of as chemical waste.
- Contaminated glassware should be rinsed with an appropriate solvent in a fume hood, and the rinsate collected as hazardous waste.
- Empty Containers:
 - Rinse empty containers thoroughly with a suitable solvent. Collect the rinsate for disposal as chemical waste.
 - After rinsing, the container can be disposed of according to institutional guidelines.

Workflow for Handling FMoc-Ser(tBu)-Cys(psiMe,Mepro)-OH





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Caption: Workflow for the safe handling of FMoc-Ser(tBu)-Cys(psiMe,Mepro)-OH.



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